

Paroxol Tosylate piperidine derivative intermediate

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Paroxol Tosylate

CAS No.: 317323-77-6

Cat. No.: S784004

[Get Quote](#)

Chemical Profile and Role of Paroxol Tosylate

Paroxol Tosylate, with the **CAS number 317323-77-6**, has a molecular formula of $C_{20}H_{24}FNO_3S$ and a molecular weight of **377.47 g/mol** [1]. Its primary role is as a key piperidine-based intermediate in the synthetic pathway leading to Paroxetine, a selective serotonin reuptake inhibitor (SSRI) [1].

The piperidine ring is a nitrogen-containing heterocycle that is a fundamental building block in medicinal chemistry, featured in more than twenty classes of pharmaceuticals [2]. The structure of **Paroxol Tosylate** is characterized by a piperidine ring substituted with a **p-fluorophenyl** group at the 4-position and a **hydroxymethyl** group at the 3-position, which is esterified with a p-toluenesulfonyl (tosyl) group [3].

Synthetic Pathways and Experimental Protocols

Route 1: Via Tosylate Salt Formation and Purification

This primary route involves the purification of a piperidine-3-carbinol intermediate via conversion to its stable tosylate salt [3].

- **Key Reaction:** The process converts a raw piperidine-3-carbinol compound, contaminated with des-fluoro impurities, into its tosylate salt for effective purification.

- **Detailed Procedure:**

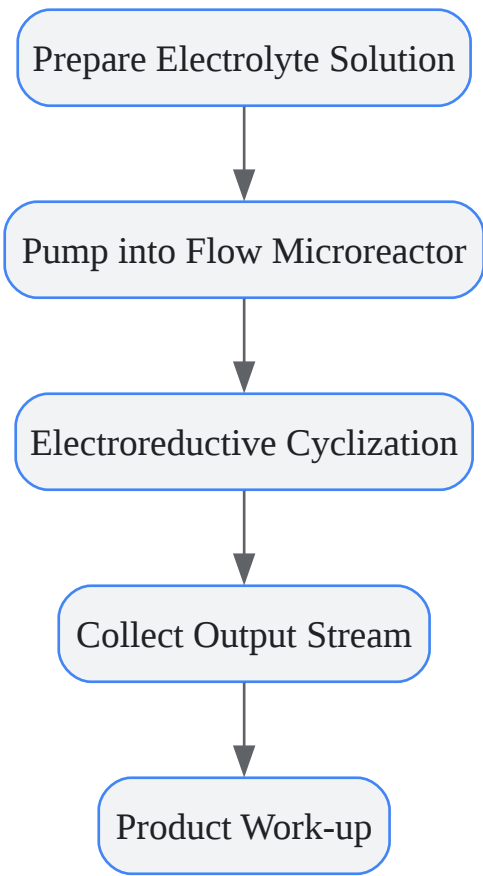
- **Reaction:** Contact the raw piperidine-3-carbinol compound of formula (1) with p-toluenesulfonic acid (p-TsOH) in a suitable organic solvent [3].
- **Crystallization:** The resulting **Paroxol Tosylate** salt is crystallized from the solution. The specific solvent used for crystallization is not detailed in the available patents but is typically a polar aprotic solvent or a mixture.
- **Isolation:** The purified crystals are isolated via filtration or centrifugation, yielding the high-purity tosylate salt [3].
- **Key Advantage:** This method is highly effective at removing the **des-fluoro impurity**, a critical contaminant that must be controlled to below 0.1% in the final pharmaceutical substance [3].

Route 2: Electroreductive Cyclization in a Flow Microreactor

This modern, green chemistry approach constructs the piperidine ring via electroreductive cyclization [4].

- **Key Reaction:** Cyclization occurs between an imine and a terminal dihaloalkane on a cathode surface.
- **Detailed Procedure [4]:**
 - **Reactor Setup:** A flow microreactor with a **glassy carbon (GC) cathode** and a **platinum (Pt) anode**, separated by a 40 µm gap.
 - **Reaction Conditions:**
 - **Solvent:** Tetrahydrofuran (THF)
 - **Supporting Electrolyte:** 0.14 M *n*-Bu₄N·ClO₄
 - **Substrates:** 0.06 M benzylideneaniline (imine) and 0.06 M 1,4-dibromobutane (terminal dihaloalkane)
 - **Flow Rate:** 11 mL/h (residence time of 3.9 seconds)
 - **Electricity:** 2.15 F/mol
 - **Current Density:** 12.7 mA/cm²
 - **Workflow:** The electrolyte solution containing substrates is pumped through the microreactor, where the product is collected continuously at the outlet.

The following diagram illustrates the experimental workflow for this electroreductive cyclization method:



[Click to download full resolution via product page](#)

Experimental workflow for electroreductive synthesis of piperidines in a flow microreactor [4].

Key Experimental Data and Optimization

Optimizing the electroreductive cyclization revealed critical parameters for maximizing yield [4].

Table 1: Effect of Cathode Material on Piperidine Yield [4]

Cathode Material	Yield of Piperidine 3a (%)	Yield of Hydromonomeric Byproduct 4 (%)
Platinum (Pt)	21	27
Glassy Carbon (GC)	36	53
Silver (Ag)	2	2

Table 2: Optimizing Equivalents of 1,4-Dibromobutane (2a) [4]

Equivalents of 2a	Yield of Piperidine 3a (%)	Yield of Hydromonomeric Byproduct 4 (%)
1.0	36	53
1.5	45	40
2.0	47	33
3.0	28	29
5.0	26	24

Pharmaceutical Significance and Piperidine Context

Paroxol Tosylate is a specific, high-value intermediate in the synthesis of a single active pharmaceutical ingredient (API). The global market for pharmaceutical-grade piperidine derivatives is substantial, estimated at **\$68 million in 2025**, with the pharmaceutical industry accounting for approximately **80% of the demand** [5].

Piperidine derivatives are pivotal structural motifs in drug discovery due to their diverse biological activities. They are found in:

- **Anticancer agents:** Vinblastine and synthetic derivatives [6].
- **Antiviral agents:** Used in inhibitors of influenza virus replication [6].
- **Central Nervous System (CNS) drugs:** Including antipsychotics like Melperone and Alzheimer's treatments like Donepezil [2].
- **Antimicrobials:** Such as the antibiotic Nojirimycin [6].

Practical Considerations for Researchers

- **Purification is Critical:** The tosylate salt method is highly effective for removing structurally similar des-fluoro impurities, which is essential for meeting pharmacopeia standards for the final API [3].
- **Embrace Green Chemistry:** The electrochemical method offers advantages by using electrons as a clean reagent, avoiding stoichiometric toxic reductants, and enabling rapid, continuous synthesis [4].

- **Material and Stoichiometry Matter:** The choice of cathode material and reagent equivalents are not trivial; they directly control reaction efficiency and selectivity, as shown in the data above [4].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. | CAS 317323-77-6 | SCBT - Santa Cruz... Paroxol Tosylate [scbt.com]
2. Piperidine Derivatives: Recent Advances in Synthesis and ... [pmc.ncbi.nlm.nih.gov]
3. Tosylate salts of 4-(p-fluorophenyl)-piperidine -3-carbinols [patents.google.com]
4. BJOC - Synthesis of piperidine and pyrrolidine derivatives by... [beilstein-journals.org]
5. Pharmaceutical Grade Piperidine Derivatives Analysis ... [archivemarketresearch.com]
6. Piperidine nucleus in the field of drug discovery [fjps.springeropen.com]

To cite this document: Smolecule. [Paroxol Tosylate piperidine derivative intermediate]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b784004#paroxol-tosylate-piperidine-derivative-intermediate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com